

N-Propyl Isocyanide safety data sheet and handling precautions

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Compound of Interest		
Compound Name:	N-Propyl Isocyanide	
Cat. No.:	B1215125	Get Quote

N-Propyl Isocyanide: A Technical Guide to Safety and Handling

Attention Researchers, Scientists, and Drug Development Professionals: This document provides a comprehensive overview of the known safety data and handling precautions for **N-Propyl Isocyanide** (CAS No. 627-36-1). It is crucial to distinguish this compound from N-Propyl Isocyanate, as their safety profiles differ significantly.

Disclaimer: A comprehensive Safety Data Sheet (SDS) with detailed quantitative toxicological data for **N-Propyl Isocyanide** is not readily available in public databases. The information presented here is compiled from available chemical literature and general safety practices for alkyl isocyanides. It is imperative to obtain a substance-specific SDS from your chemical supplier before handling **N-Propyl Isocyanide**.

Introduction to N-Propyl Isocyanide

N-Propyl Isocyanide, with the chemical formula C₄H₇N, is a colorless liquid known for its distinctive and often unpleasant odor.[1] It is a versatile reagent in organic synthesis, primarily utilized for its ability to form new carbon-nitrogen bonds.[2] Its applications include multicomponent reactions, such as the Ugi and Passerini reactions, and its use as a ligand in transition metal catalysis.[2]



While some isocyanides are reported to have low toxicity in mammals, others can be toxic.[3] The reactivity of the isocyanide functional group warrants careful handling and a thorough understanding of its potential hazards.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **N-Propyl Isocyanide** is presented in the table below.

Property	Value	Reference
CAS Number	627-36-1	[1]
Molecular Formula	C ₄ H ₇ N	[1]
Molecular Weight	69.11 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Distinctive, unpleasant	[1]
Boiling Point	101-102 °C	[1]
Solubility	Soluble in common organic solvents	[1]

Hazard Identification and GHS Classification

A specific GHS classification for **N-Propyl Isocyanide** is not consistently available. However, based on the known hazards of other alkyl isocyanides and their potential for toxicity, it is prudent to handle this compound with a high degree of caution. For comparison, the GHS classification for a related compound, Isopropyl Isocyanide, includes "Toxic if swallowed," "Toxic in contact with skin," and "Toxic if inhaled".[4]

It is critical to obtain the supplier-specific Safety Data Sheet (SDS) for the correct GHS classification and hazard statements before use.

Handling and Storage Precautions



Due to the lack of a specific, detailed SDS, the following handling and storage precautions are based on general best practices for volatile and potentially toxic organic compounds and alkyl isocyanides.

Engineering Controls

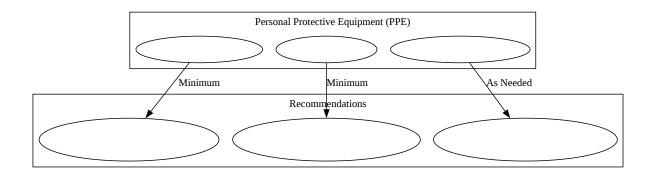
- Ventilation: All work with N-Propyl Isocyanide must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Containment: Use of a glove box may be appropriate for procedures with a higher risk of release.

Personal Protective Equipment (PPE)

The following PPE is recommended as a minimum standard. Consult the supplier-specific SDS for detailed recommendations.

PPE Category	Recommendation
Eye/Face Protection	Chemical splash goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	If working outside of a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with organic vapor cartridges is recommended.





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Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong acids and oxidizing agents.
- · Keep away from sources of ignition.

Emergency Procedures

In the event of an emergency, follow these general guidelines and always refer to your institution's emergency response plan and the supplier-specific SDS.

Spills

- · Minor Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).

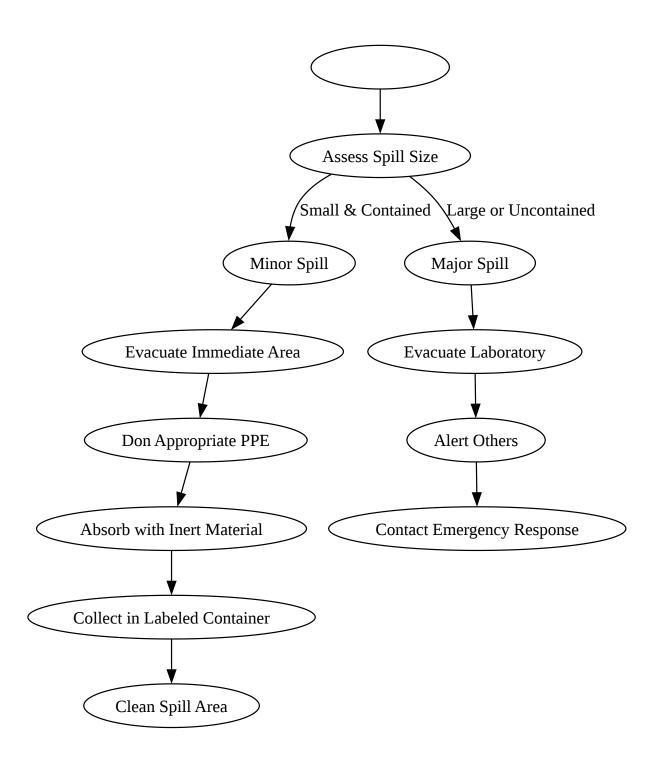






- Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spill:
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team immediately.





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First Aid



- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least
 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols and Methodologies

Detailed experimental protocols involving **N-Propyl Isocyanide** should be designed with a primary focus on minimizing exposure.

General Protocol for a Reaction using **N-Propyl Isocyanide**:

- Preparation:
 - Conduct a thorough risk assessment for the entire experimental procedure.
 - Ensure a chemical fume hood is certified and functioning correctly.
 - Assemble all necessary glassware and ensure it is free from cracks or defects.
 - Have appropriate quenching and waste containers ready in the fume hood.
- Execution:
 - Wear all required PPE before handling the reagent.
 - Transfer N-Propyl Isocyanide within the fume hood using a syringe or cannula to minimize vapor release.
 - Perform the reaction in a closed system whenever possible.



- Continuously monitor the reaction for any signs of an uncontrolled exotherm or pressure buildup.
- Work-up and Purification:
 - Quench the reaction carefully within the fume hood.
 - Conduct all extractions and solvent removal steps within the fume hood.
 - If purification by chromatography is necessary, perform this within the fume hood.
- Waste Disposal:
 - Dispose of all waste, including contaminated consumables, in a properly labeled hazardous waste container.

Conclusion

N-Propyl Isocyanide is a valuable reagent in chemical synthesis, but its handling requires a high level of caution due to the lack of comprehensive public safety data and the potential for toxicity associated with alkyl isocyanides. Researchers, scientists, and drug development professionals must prioritize obtaining a substance-specific Safety Data Sheet from their supplier and implementing robust safety protocols, including the use of appropriate engineering controls and personal protective equipment. Adherence to these precautions is essential for the safe and effective use of this compound in the laboratory.

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